

# Chemical Profile of 2-Bromobutanenitrile

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## Compound Focus: 2-Bromobutanenitrile

CAS No.: 41929-78-6

Cat. No.: S1921756

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This compound is recognized by the following standard identifiers, which are crucial for ordering and database searches [1] [2] [3]:

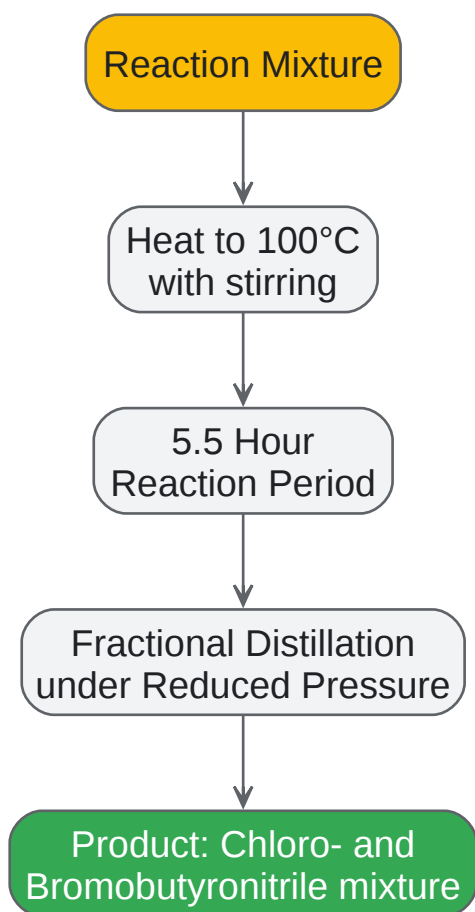
Property	Value
IUPAC Name	2-Bromobutanenitrile
CAS Number	41929-78-6 [1] [4] [3]
Molecular Formula	C <sub>4</sub> H <sub>6</sub> BrN [1] [2] [5]
Molecular Weight	148.00 g/mol [1] [2] [3]
Physical Form	Liquid [4]

The following physical properties were listed by a single commercial supplier [3]. You should treat these as reference values and confirm them experimentally:

Property	Value
Boiling Point	69-73 °C at 10 Torr
Density	1.4766 g/cm <sup>3</sup>

## One Reported Synthesis Method

Only one synthesis method for **2-Bromobutanenitrile** was found in the available search results. The synthesis transforms 1-chloro-3-bromopropane using sodium cyanide [1].



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**Figure 1:** Experimental workflow for the synthesis of bromobutyronitriles.

## Detailed Protocol

This protocol is adapted from a patent (US3941827, 1976) [1].

- **Reaction Setup:** In a suitable reaction flask, combine 2 moles (315 grams) of **1-chloro-3-bromopropane**, 1 mole (49 grams) of **sodium cyanide**, 25 mL of **water**, and 18.2 grams of **cetyltrimethylammonium bromide** (acting as a phase-transfer catalyst).

- **Reaction Execution:** Heat the mixture with stirring to **100°C**. The summary notes that an exotherm (self-heating) occurs at this stage [1].
- **Process Monitoring:** Continue stirring the reaction mixture for a total of **5.5 hours**.
- **Product Isolation:** After the reaction time is complete, purify the product by **fractional distillation under reduced pressure**.
- **Yield:** The reported combined yield of chloro- and bromobutyronitrile is **74%**, based on vapor-phase chromatographic analysis [1].

## Application in Research

**2-Bromobutanenitrile** serves as a synthetic building block in specialized research. One key application is in the development of **sigma-2 ( $\sigma_2$ ) receptor ligands** [6].

- **Role in Synthesis:** It is used as an intermediate to synthesize a primary amine precursor. Specifically, it is used to alkylate a secondary amine, creating a nitrile intermediate (compound **14b**), which is then reduced to form **2-(6,7-dimethoxy-3,4-dihydroisoquinolin-2(1H)-yl)butan-1-amine (15b)** [6].
- **End-Product Significance:** This amine (15b) is a key building block for creating triazole carboxamide compounds that show high affinity and selectivity for sigma-2 receptors. These receptors are a biomarker for cell proliferation, making such compounds promising candidates for **imaging the proliferative status of solid tumors** using techniques like PET and SPECT [6].

## Suggestions for Further Research

The information available from the search is limited. To acquire comprehensive application notes and detailed protocols, you could try the following:

- **Consult Primary Literature:** Search specialized chemistry databases like **SciFinder** or **Reaxys** using the CAS number (41929-78-6). These platforms often provide more synthetic procedures and spectral data from journal articles.
- **Refine Your Search:** Using terms like "**2-bromobutanenitrile** synthesis mechanism" or "**2-bromobutanenitrile** SN2" might yield more detailed theoretical and practical discussions.
- **Contact Suppliers:** Companies like **Enamine** (which lists the compound as in stock [4]) or other suppliers on ChemicalBook [3] may provide technical data sheets or synthetic notes upon request.

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## References

1. 2-bromobutanenitrile synthesis [chemicalbook.com]
2. 2-Bromobutanenitrile | C<sub>4</sub>H<sub>6</sub>BrN [chemspider.com]
3. 2-bromobutanenitrile CAS#: 41929-78-6 [chemicalbook.com]
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5. 2-bromobutanenitrile (C<sub>4</sub>H<sub>6</sub>BrN) [pubchemlite.lcsb.uni.lu]
6. PMC - PubMed Central [pmc.ncbi.nlm.nih.gov]

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